

An In-Depth Technical Guide to the Physical Properties of Diethyl Dimethylphosphoramidate

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Compound of Interest

Compound Name: *Diethyl dimethylphosphoramidate*

CAS No.: *2404-03-7*

Cat. No.: *B12657328*

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Introduction

Diethyl dimethylphosphoramidate (CAS No. 2404-03-7) is an organophosphorus compound belonging to the phosphoramidate class. Characterized by a central phosphorus atom double-bonded to an oxygen atom and single-bonded to a dimethylamino group and two ethoxy groups, this compound serves as a valuable reagent and building block in synthetic organic chemistry.^[1] Its unique reactivity, influenced by the electron-donating properties of the dimethylamino group, makes it a subject of interest in the development of novel phosphorus-containing molecules for applications in pharmaceutical and agricultural research.^[1]

This technical guide provides a comprehensive overview of the core physical properties of **Diethyl dimethylphosphoramidate**. Designed for researchers, chemists, and drug development professionals, this document consolidates essential physicochemical data with field-proven experimental methodologies for its characterization. The emphasis is placed not only on the presentation of data but also on the underlying principles and rationale for the experimental techniques described, ensuring a robust and validated understanding of this compound's physical nature.

Compound Identification and Chemical Structure

A clear and unambiguous identification of a chemical substance is the foundation of all scientific research. The following table summarizes the key identifiers for **Diethyl dimethylphosphoramidate**.

Identifier	Value	Source(s)
CAS Number	2404-03-7	[2] [3] [4]
Molecular Formula	C ₆ H ₁₆ NO ₃ P	[1] [2] [3]
Molecular Weight	181.17 g/mol	[1] [3]
IUPAC Name	N-diethoxyphosphoryl-N-methylmethanamine	[3]
Synonyms	Diethyl N,N-dimethylphosphoramidate, N,N-Dimethyl O,O'-diethyl phosphoramidate	[3] [4]
InChI	InChI=1S/C6H16NO3P/c1-5-9-11(8,7(3)4)10-6-2/h5-6H2,1-4H3	[3] [4]
InChIKey	MSDFSXFZUKFPKX-UHFFFAOYSA-N	[3] [4]
Canonical SMILES	CCOP(=O)(N(C)C)OCC	[3]

Core Physicochemical Properties

The physical properties of a compound are critical for its handling, purification, and application in chemical synthesis. The data presented here are compiled from verified chemical databases.

Physical Property	Value	Conditions
Physical State	Liquid	At Standard Temperature and Pressure (STP)
Density	1.055 g/cm ³	Not Specified
Boiling Point	193.5 °C	at 760 mmHg
Melting Point	Not reported in the literature	-
Refractive Index (n _D)	~1.425	Not Specified
Flash Point	70.8 °C	Closed Cup
Vapor Pressure	0.464 mmHg	at 25 °C
LogP (Partition Coeff.)	1.729	Calculated

Spectroscopic and Analytical Data

Spectroscopic data is indispensable for the structural elucidation and confirmation of chemical identity. While comprehensive raw spectral data is typically housed in specialized databases, this section outlines the expected characteristics and available information.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹³C NMR: Spectra are available in chemical databases, which can be used to confirm the number and chemical environment of the carbon atoms in the molecule.[\[3\]](#)
 - ³¹P NMR: As an organophosphorus compound, ³¹P NMR is a crucial technique for characterization. The chemical shift is highly sensitive to the electronic environment of the phosphorus atom. For phosphoramidates, the signal is expected in a specific region of the ³¹P NMR spectrum.
- Mass Spectrometry (MS):
 - GC-MS: Electron ionization mass spectrometry data is available, providing information on the compound's molecular weight and fragmentation pattern.[\[3\]](#) The molecular ion peak

(M+) would be expected at m/z 181. Key fragmentation would likely involve the loss of ethoxy (-OC₂H₅) or dimethylamino (-N(CH₃)₂) moieties.

Solubility Profile

Understanding a compound's solubility is paramount for designing reaction conditions, extraction procedures, and purification protocols.

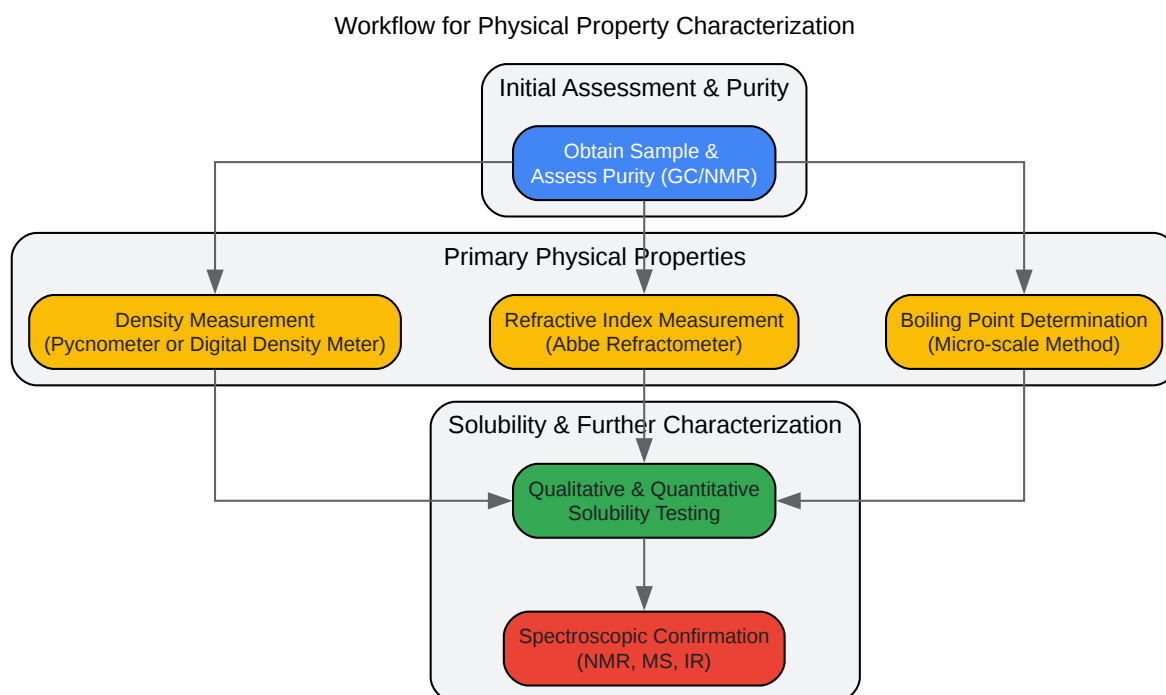
Solvent	Qualitative Solubility	Rationale
Water	Practically Insoluble	The molecule's structure is dominated by nonpolar ethyl and methyl groups, leading to moderate hydrophobicity as indicated by the LogP value of 1.729.[1]
Ethanol	Slightly Soluble	The presence of the polar phosphoramidate group allows for some interaction with polar protic solvents like ethanol.[1]
Dichloromethane	Soluble	As a non-polar aprotic solvent, it is expected to readily dissolve this organophosphorus compound.
Hexanes	Soluble	The alkyl groups of the molecule favor solubility in non-polar hydrocarbon solvents.
Diethyl Ether	Soluble	Expected to be a good solvent due to its moderately polar nature and ability to solvate the ester and amide functionalities.

Experimental Methodologies for Physical Property Determination

The trustworthiness of physical property data is directly linked to the validity of the methods used for its determination. This section details standardized protocols for key physical properties, emphasizing the rationale behind procedural steps.

Workflow for Physicochemical Characterization

The following diagram outlines a logical workflow for the comprehensive characterization of a research chemical like **Diethyl dimethylphosphoramidate**.



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Caption: Logical workflow for the physical characterization of a liquid research chemical.

Protocol 1: Boiling Point Determination (Micro-Scale Method)

- Expertise & Experience: For research-scale quantities, a micro-boiling point determination (Thiele tube or similar apparatus) is the method of choice. It is accurate, requires minimal sample (typically < 1 mL), and minimizes waste. The principle relies on observing the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.
- Step-by-Step Methodology:
 - Preparation: Place 0.5 mL of **Diethyl dimethylphosphoramidate** into a small test tube (fusion tube).
 - Capillary Insertion: Take a melting point capillary tube and seal one end using a flame. Place the capillary tube into the test tube with the open end submerged in the liquid.
 - Apparatus Setup: Attach the test tube to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
 - Heating: Immerse the assembly in a heating bath (e.g., a Thiele tube filled with mineral oil or a metal heating block). The heating bath ensures slow, uniform heat distribution.
 - Observation: Heat the bath slowly. A stream of bubbles will emerge from the capillary tube as the air inside expands and is replaced by the sample's vapor.
 - Equilibrium: Continue gentle heating until a rapid and continuous stream of bubbles is observed. At this point, turn off the heat.
 - Measurement: As the apparatus cools, the bubbling will slow down and stop. The exact temperature at which the liquid begins to enter the capillary tube is the boiling point. This is the point where the external pressure overcomes the vapor pressure of the liquid.
 - Validation: Repeat the measurement to ensure reproducibility.

Protocol 2: Density Measurement (Pycnometer Method)

- **Expertise & Experience:** While digital density meters are fast and accurate, the pycnometer method is a fundamental and highly precise technique for determining the density of pure liquids, making it an excellent choice for establishing a reference value. It relies on accurately measuring the mass of a known volume of the liquid.
- **Step-by-Step Methodology:**
 - **Preparation:** Thoroughly clean and dry a pycnometer of a known volume (e.g., 5 mL).
 - **Tare Weight:** Accurately weigh the empty, dry pycnometer (m_1).
 - **Sample Filling:** Fill the pycnometer with **Diethyl dimethylphosphoramidate**, ensuring no air bubbles are trapped. Insert the stopper and allow the excess liquid to exit through the capillary.
 - **Thermostating:** Place the filled pycnometer in a constant temperature water bath (e.g., 20 °C or 25 °C) for at least 20 minutes to allow the liquid to reach thermal equilibrium.
 - **Final Mass:** Remove the pycnometer from the bath, carefully dry the outside, and weigh it again (m_2).
 - **Calculation:** The density (ρ) is calculated using the formula: $\rho = (m_2 - m_1) / V$ where V is the calibrated volume of the pycnometer.
 - **Self-Validation:** The procedure should be repeated with a reference liquid of known density (e.g., deionized water) to verify the calibrated volume of the pycnometer.

Protocol 3: Refractive Index Measurement (Abbe Refractometer)

- **Expertise & Experience:** The refractive index is a sensitive physical property that is useful for identifying a substance and assessing its purity. An Abbe refractometer is the standard instrument for this measurement, providing high precision (typically to four decimal places). The measurement must be temperature-corrected as the refractive index is temperature-dependent.
- **Step-by-Step Methodology:**

- Calibration: Turn on the refractometer and ensure the prism surfaces are clean. Calibrate the instrument using a standard liquid with a known refractive index, such as distilled water.
- Sample Application: Place 2-3 drops of **Diethyl dimethylphosphoramidate** onto the surface of the lower prism.
- Prism Closure: Close the prisms carefully to spread the liquid into a thin film.
- Measurement: Switch on the light source. While looking through the eyepiece, adjust the coarse and fine control knobs until the field of view is divided into a light and a dark region.
- Dispersion Correction: If a colored band is visible at the borderline, adjust the dispersion correction wheel to obtain a sharp, achromatic borderline.
- Reading: Align the borderline precisely with the center of the crosshairs. Press the read button or read the value directly from the scale.
- Temperature Recording: Record the temperature from the thermometer attached to the instrument. If the temperature is not the standard 20 °C, a correction factor may need to be applied.
- Cleaning: Clean the prism surfaces thoroughly with a soft tissue and an appropriate solvent (e.g., ethanol or acetone) after the measurement.

Safety and Handling

Professional diligence requires adherence to strict safety protocols when handling any chemical reagent.

- GHS Hazard Classification: **Diethyl dimethylphosphoramidate** is classified as causing skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[3]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.
- Handling: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors.[2] Avoid contact with skin and eyes.

- Storage: Store in a cool, dry, well-ventilated place in a tightly sealed container.^[2]
- First Aid:
 - In case of skin contact: Immediately wash the affected area with plenty of soap and water.
 - In case of eye contact: Flush eyes with copious amounts of water for at least 15 minutes and seek immediate medical attention.
 - If inhaled: Move the affected person to fresh air and seek medical attention.

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Sources

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